

# carbosulfan solubility and environmental stability

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## Compound Focus: Carbosulfan

CAS No.: 55285-14-8

Cat. No.: S599578

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## Physical-Chemical Properties & Solubility Data

The following table summarizes the key properties of **carbosulfan** that influence its solubility and environmental distribution.

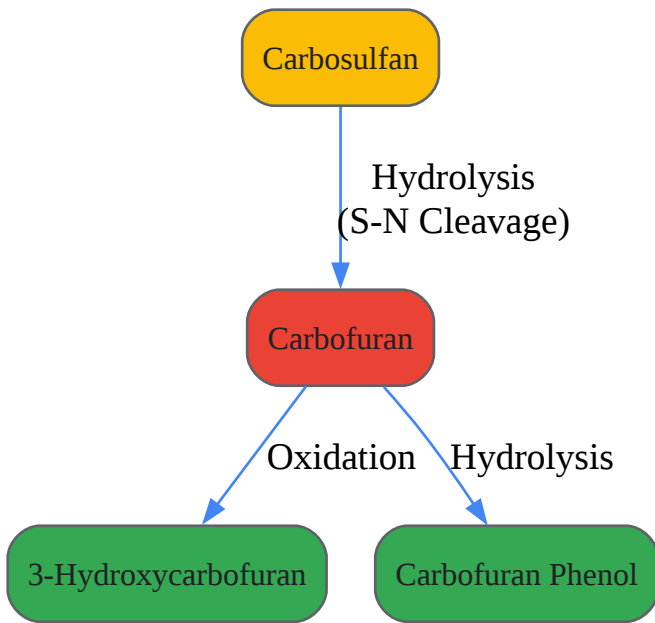
Property	Value	Conditions / Notes	Source
Water Solubility	0.3 mg L <sup>-1</sup>	25 °C	[1]
	0.11 mg L <sup>-1</sup>	20 °C, pH 7	[2]
Solubility in Organic Solvents	Miscible	Acetone, Toluene	[2]
	250,000 mg L <sup>-1</sup>	Methanol, Ethyl acetate	[2]
Vapor Pressure	3.1 x 10 <sup>-5</sup> Pa	20 °C	[1]
Octanol-Water Partition Coefficient (Log P)	6.050	Estimated	[1]
Dissociation Constant (pKa)	3.15 ± 0.70	Predicted	[1]

## Transformation and Environmental Stability

**Carbosulfan** is not persistent in the environment and undergoes rapid transformation, primarily through hydrolysis. Its main degradation product is the more toxic insecticide **carbofuran** [1] [3]. The following table outlines its degradation characteristics.

Aspect	Key Findings	Experimental Context / Conditions
Overall Environmental Stability	Low persistence; rapidly degrades in soil and water systems [2].	Field and laboratory observations.
Primary Degradation Pathway	Hydrolysis, particularly in aqueous environments [1] [3].	--
Key Transformation Product	Carbofuran (major metabolite) [1] [3] [4].	Formed in soil, water, and plants.
Half-life in Paddy Water	Approx. 27 hours (for conversion to carbofuran) [3].	Field study in irrigated rice fields.
Half-life in Soil Solution	Approx. 17 days (for carbofuran) [3].	Field study in irrigated rice fields.
Effect of pH	Decomposes rapidly to carbofuran at pH <7; stable under neutral or alkaline conditions [1].	Laboratory studies on hydrolysis.
Effect of Temperature	Degradation rate increases with temperature (e.g., during food drying processes) [5].	Observed during apple drying processes.

The transformation pathway of **carbosulfan** begins with hydrolysis, where the molecule breaks down into carbofuran. This primary metabolite can then undergo further reactions, including hydrolysis and oxidation, leading to the formation of compounds like 3-hydroxycarbofuran and carbofuran phenol [1] [3] [4].



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*Diagram: Primary transformation pathway of **carbosulfan** in the environment, showing initial hydrolysis to carbofuran followed by secondary degradation steps.*

## Key Experimental Protocols for Stability Assessment

To evaluate the stability and transformation of **carbosulfan** in environmental matrices or food products, researchers typically employ the following methodological approaches:

- **Sample Preparation and Fortification:** Homogenize the matrix (e.g., soil, water, plant tissue, or food product). Weigh a representative sample into a container and fortify it with a known concentration of **carbosulfan** standard, often dissolved in a volatile organic solvent like acetone or acetonitrile [5] [3].
- **Incubation Under Controlled Conditions:** Expose the fortified samples to controlled environmental factors. This includes:
  - **Temperature:** Using ovens or water baths at specific temperatures (e.g., 40°C to 80°C) [5].
  - **pH:** Buffering aqueous solutions at different pH levels [1].
  - **Light:** Using photochambers to study photolysis [3]. Samples are collected at predetermined time intervals for analysis.
- **Extraction and Cleanup:**
  - **Liquid-Liquid Extraction (LLE):** For liquid samples like water, use solvents such as dichloromethane or a mixture to partition analytes [3] [6].

- **QuEChERS (Quick, Easy, Cheap, Effective, Rugged, Safe):** For solid or complex matrices. Involves extracting with acetonitrile followed by a cleanup step using sorbents like Primary-Secondary Amine (PSA) to remove interfering compounds [5].
- **Analysis and Quantification:**
  - **Chromatography:** Typically use **Ultra-High-Performance Liquid Chromatography (UHPLC)** or gas chromatography to separate **carbosulfan** and its metabolites.
  - **Detection: Tandem Mass Spectrometry (MS/MS)** is the preferred method due to its high sensitivity and selectivity, allowing for the detection and confirmation of target compounds at ultra-trace levels [5] [6].
- **Kinetic Modeling and Half-life Calculation:** Model the concentration data over time using appropriate kinetic models (e.g., first-order decay) to calculate degradation rate constants and half-lives [3].

## Key Insights for Researchers

- **Carbosulfan as a Pro-Insecticide:** Its insecticidal activity is primarily due to its rapid transformation into carbofuran, a potent acetylcholinesterase inhibitor, within target organisms and the environment [1] [4].
- **Risk Assessment Focus:** The environmental and health risks associated with **carbosulfan** use are largely linked to the persistence and toxicity of its breakdown product, carbofuran, which can be more toxic and mobile [5] [3].
- **Processing-Induced Transformation:** Food processing techniques like drying can significantly accelerate the conversion of **carbosulfan** to carbofuran, which is a critical consideration for setting maximum residue limits (MRLs) in food commodities [5].

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## References

1. Carbosulfan | 55285-14-8 [chemicalbook.com]
2. Carbosulfan (Ref: OMS 3022) - AERU [sitem.herts.ac.uk]
3. Kinetics of carbosulfan hydrolysis to carbofuran and the ... [sciencedirect.com]

4. Absorption, metabolism and distribution of carbosulfan in ... [pubmed.ncbi.nlm.nih.gov]

5. Mechanism insights into the transformation of carbosulfan ... [sciencedirect.com]

6. Ultra-trace detection of carbamate pesticides and their ... [sciencedirect.com]

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